

# tert-Butyl Allyl(prop-2-yn-1-yl)carbamate: A Technical Overview

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## Compound of Interest

Compound Name: *tert-Butyl allyl(prop-2-yn-1-yl)carbamate*

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## Abstract

This technical guide provides a summary of the known chemical properties of **tert-butyl allyl(prop-2-yn-1-yl)carbamate**. Due to the limited availability of public-domain experimental data, this document primarily presents computed properties and information from commercial suppliers. Detailed experimental protocols for its synthesis and purification, comprehensive spectroscopic data, and its role in biological pathways are not extensively documented in readily accessible scientific literature. This guide serves as a foundational resource, compiling the available information and identifying areas where further experimental characterization is required.

## Chemical Properties

**tert-Butyl allyl(prop-2-yn-1-yl)carbamate** is a carbamate derivative featuring both an allyl and a propargyl group. These functional groups make it a potentially versatile building block in organic synthesis, particularly in the construction of complex nitrogen-containing molecules. The tert-butoxycarbonyl (Boc) protecting group offers stability under various conditions and can be readily removed, facilitating subsequent synthetic transformations.

## Physicochemical Data

A summary of the available quantitative data for **tert-butyl allyl(prop-2-yn-1-yl)carbamate** is presented in Table 1. It is important to note that a significant portion of this data is predicted and has not been experimentally verified in published literature.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO <sub>2</sub>	PubChem[1]
Molecular Weight	195.26 g/mol	PubChem[1]
CAS Number	147528-20-9	PubChem[1]
Predicted Boiling Point	245.2 ± 29.0 °C	MySkinRecipes
Predicted Density	0.977 ± 0.06 g/cm <sup>3</sup>	MySkinRecipes
Purity	95% - 97%	Commercial Suppliers[2]
XLogP3-AA (Predicted)	1.9	PubChem[1]

Note: Experimental data for melting point, boiling point, and solubility in various solvents are not currently available in the searched scientific literature.

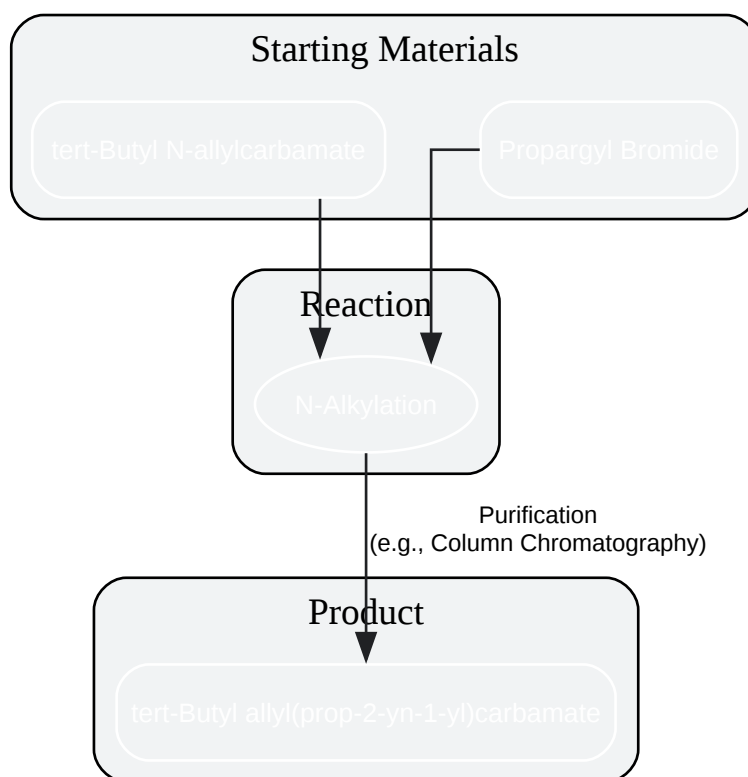
## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **tert-butyl allyl(prop-2-yn-1-yl)carbamate** are not explicitly described in the available literature. However, a synthesis for a structurally related, more complex molecule, tert-butyl N-{2-[bis(prop-2-yn-1-yl)amino]phenyl}carbamate, has been reported and may offer insights into potential synthetic strategies.[3]

A plausible synthetic approach, based on general organic chemistry principles, is outlined below. This represents a hypothetical workflow and would require experimental validation and optimization.

## Postulated Synthetic Workflow

The synthesis of **tert-butyl allyl(prop-2-yn-1-yl)carbamate** could likely be achieved through the N-alkylation of a suitable precursor. A potential logical workflow is depicted below.



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Caption: Postulated synthetic workflow for **tert-butyl allyl(prop-2-yn-1-yl)carbamate**.

## Spectroscopic Data

Authenticated spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry) for **tert-butyl allyl(prop-2-yn-1-yl)carbamate** are not available in the public domain. Characterization of this compound would be essential for any research or development activities.

## Biological Activity and Signaling Pathways

There is currently no information available in the scientific literature regarding the biological activity of **tert-butyl allyl(prop-2-yn-1-yl)carbamate** or its involvement in any signaling pathways. Its structural motifs, the allyl and propargyl groups, are present in various biologically active compounds, suggesting that this molecule could be a valuable intermediate for the synthesis of novel therapeutic agents. However, without experimental data, any discussion of its biological role would be purely speculative.

## Safety, Handling, and Storage

Specific safety data sheets (SDS) for **tert-butyl allyl(prop-2-yn-1-yl)carbamate** are not widely available. As with any chemical, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood. Storage conditions should be in a cool, dry, and well-ventilated area, away from incompatible materials.

## Conclusion

**tert-Butyl allyl(prop-2-yn-1-yl)carbamate** is a chemical compound with potential applications in organic synthesis. However, a comprehensive understanding of its chemical and physical properties is hampered by the lack of published experimental data. The information presented in this guide is based on predicted values and data from commercial sources. Further research is necessary to fully characterize this compound, including the development and publication of detailed synthetic and purification protocols, acquisition of complete spectroscopic data, and investigation into its potential biological activities. This would be crucial for its effective utilization by the scientific and drug development communities.

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## References

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- 3. tert-Butyl allyl(prop-2-yn-1-yl)carbamate | C<sub>11</sub>H<sub>17</sub>NO<sub>2</sub> | CID 10863781 - PubChem [pubchem.ncbi.nlm.nih.gov]
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